

Octyl disulfide molecular weight and formula.

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Compound of Interest

Compound Name:	Octyl disulfide
CAS No.:	822-27-5
Cat. No.:	B1208128

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An In-depth Technical Guide to **Octyl Disulfide** for Researchers and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction: Understanding the Role of Octyl Disulfide in Modern Chemistry

Octyl disulfide, also known as di-n-**octyl disulfide**, is a symmetrical disulfide compound that has garnered significant interest across various scientific and industrial domains. Characterized by two octyl groups linked by a disulfide bond (S-S), its unique physicochemical properties make it a valuable component in applications ranging from industrial lubrication to its use as a chemical intermediate in the synthesis of more complex molecules.[1] For researchers and professionals in drug development, understanding the characteristics of molecules like **octyl disulfide** is crucial, as the disulfide linkage is a key structural motif in numerous biologically active peptides and small molecules, offering a reversible covalent bond that can be critical for biological function and prodrug strategies.[2]

This guide provides a comprehensive technical overview of **octyl disulfide**, covering its core molecular properties, synthesis and characterization methodologies, key applications, and

essential safety protocols. The information is curated to provide field-proven insights and self-validating systems for practical laboratory use.

PART 1: Core Physicochemical Properties of Octyl Disulfide

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application. **Octyl disulfide** is a colorless to light yellow liquid with low water solubility and good thermal stability.^{[1][3]}

Molecular Formula and Structure

The chemical identity of **octyl disulfide** is defined by its molecular formula and the arrangement of its atoms.

- Molecular Formula: $C_{16}H_{34}S_2$ ^{[4][5][6][7]}
- IUPAC Name: 1-(octylidysulfanyl)octane^[5]
- CAS Registry Number: 822-27-5^{[4][5][7]}
- Common Synonyms: Di-n-**octyl disulfide**, **Dioctyl disulfide**, DOD compound, n-**Octyl disulfide**.^{[1][5][8]}

The structure consists of two n-octyl chains connected by a disulfide bridge.

Caption: 2D Chemical Structure of **Octyl Disulfide** ($C_{16}H_{34}S_2$).

Quantitative Data Summary

The physical and chemical properties of **octyl disulfide** are summarized in the table below. These values are critical for predicting its behavior in various experimental and industrial conditions, such as reaction kinetics, purification, and formulation.

Property	Value	Source(s)
Molecular Weight	290.57 g/mol - 290.6 g/mol	[4][5][7][8]
Exact Mass	290.21019343 Da	[4][9]
Appearance	Colorless to Light Yellow Liquid	[3][10]
Melting Point	-28.99 °C	[4][8]
Boiling Point	~369.4 °C at 760 mmHg	[4]
Density	~0.906 g/cm ³	[3][4]
Flash Point	159.3 °C	[1][4]
Refractive Index	~1.486	[4]
Vapor Pressure	2.53E-05 mmHg at 25°C	[1][4]
Octanol/Water Partition Coeff. (LogP)	~7.1 - 7.7	[4][5][11]

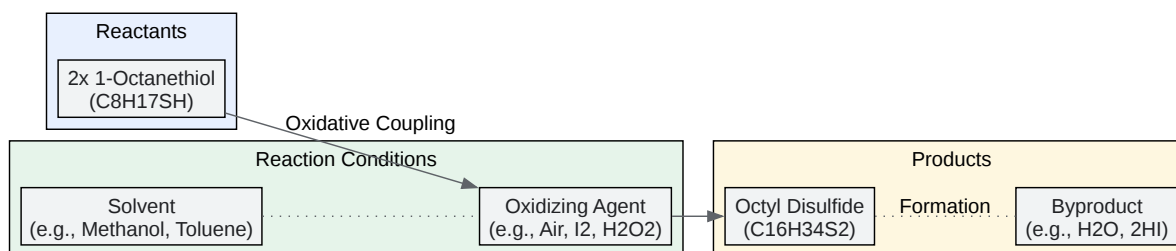
PART 2: Synthesis and Analytical Characterization

For researchers, the ability to both synthesize and validate the identity of a compound is paramount. This section outlines a common synthesis strategy and a robust analytical workflow for **octyl disulfide**.

Common Synthesis Route: Oxidative Coupling of Thiols

The preparation of symmetrical disulfides is most commonly achieved through the oxidative coupling of their corresponding thiols. This method is efficient and generally results in high yields. The synthesis of **octyl disulfide** from 1-octanethiol is a prime example.

Causality: The choice of an oxidant is critical. Mild oxidizing agents like air (O₂) catalyzed by a base, or reagents like iodine (I₂) or hydrogen peroxide (H₂O₂), are preferred because they are strong enough to form the S-S bond without over-oxidizing the disulfide to sulfonic acids or other species. The use of air as an oxidant is particularly advantageous from a green chemistry perspective.[1]



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Caption: Generalized workflow for the synthesis of **Octyl Disulfide**.

Experimental Protocol: Synthesis via Aerobic Oxidation

This protocol describes a practical and environmentally conscious method for synthesizing **octyl disulfide**.

- **Preparation:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 1-octanethiol (2 equivalents) in a suitable solvent such as methanol.
- **Catalyst Addition:** Add a catalytic amount of a base, such as sodium methoxide (30 wt. % in methanol).[1]
- **Reaction:** Stir the solution vigorously at room temperature, open to the air. The atmospheric oxygen will serve as the primary oxidant.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting thiol is fully consumed.
- **Workup:** Upon completion, neutralize the mixture with a dilute acid (e.g., 1M HCl). Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.

- Purification: Remove the solvent under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield pure **octyl disulfide**.

Self-Validating System: Analytical Characterization Protocol

To ensure the identity, purity, and structural integrity of the synthesized **octyl disulfide**, a multi-pronged analytical approach is essential.

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Objective: To confirm the molecular weight and assess purity.
 - Methodology: Dilute a sample of the final product in a volatile solvent (e.g., hexane). Inject into a GC-MS system equipped with a suitable non-polar column.
 - Expected Results: The gas chromatogram should show a single major peak, indicating high purity. The corresponding mass spectrum should display a molecular ion peak (M^+) at $m/z \approx 290.2$, consistent with the exact mass of **octyl disulfide**.^[4] Fragmentation patterns should be consistent with the cleavage of alkyl chains and the disulfide bond.
- Infrared (IR) Spectroscopy:
 - Objective: To confirm the absence of starting material and the presence of characteristic functional groups.
 - Methodology: Acquire an IR spectrum of the neat liquid product using a capillary cell.^[5]
 - Expected Results: The spectrum should show strong C-H stretching vibrations around $2850\text{-}2960\text{ cm}^{-1}$. Crucially, the characteristic S-H (thiol) stretching peak from the starting material (around 2550 cm^{-1}) should be absent. The S-S stretching vibration is typically weak and falls in the $400\text{-}500\text{ cm}^{-1}$ region, which can be difficult to observe but its absence is not exclusionary.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):
 - Objective: To provide an unambiguous structural confirmation.

- Methodology: Dissolve the sample in an appropriate deuterated solvent (e.g., CDCl₃) and acquire ¹H and ¹³C NMR spectra.
- Expected Results: The ¹H NMR spectrum will show characteristic signals for the alkyl chain protons, including a triplet for the terminal methyl group and multiplets for the methylene groups. The methylene group adjacent to the sulfur atom (α -CH₂) will be deshielded and appear as a distinct triplet. The ¹³C NMR will similarly show distinct signals for each carbon in the octyl chain.

PART 3: Applications in Research and Industry

Octyl disulfide's utility stems from its thermal stability and the reactivity of its disulfide bond.

Industrial Applications

The primary industrial use of **octyl disulfide** is as an additive.^[1]

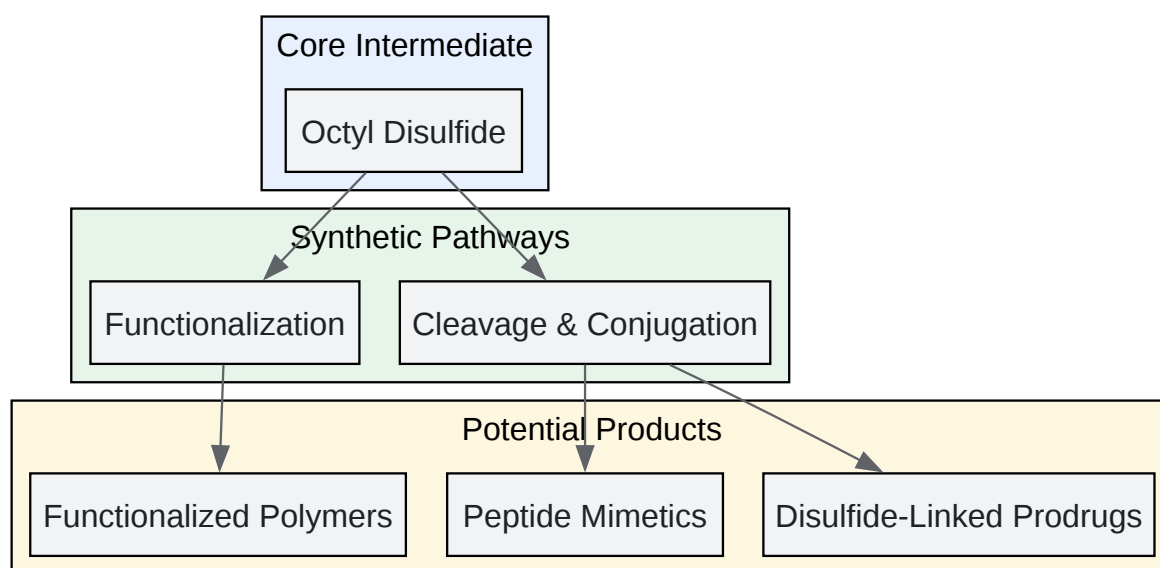
- Lubricants: It serves as an excellent extreme pressure (EP) and anti-wear (AW) additive.^[1] Under high pressure and temperature, the disulfide bond can break, forming a protective sulfide layer on metal surfaces, which prevents direct metal-to-metal contact and reduces wear.
- Fuel Additives: It is used as an intermediate in the production of fuel additives that can improve engine performance and fuel efficiency.^[1]
- Polymers and Coatings: It acts as an intermediate for polymer additives and helps enhance the functional properties of coatings.^[1]

Relevance in Drug Development and Biological Research

While not an active pharmaceutical ingredient itself, **octyl disulfide** is considered a valuable pharmaceutical intermediate.^{[3][12]} The disulfide bond is a critical functional group in biological systems and drug design.

- Prodrug Strategies: The disulfide bond can be cleaved under the reducing conditions found inside cells. This property can be exploited to design prodrugs, where an active drug is attached to a carrier molecule via a disulfide linker. The drug is released once the prodrug enters the target cell.

- Peptide and Protein Chemistry: Disulfide bridges are fundamental to the tertiary structure and stability of many peptides and proteins.[2] Understanding the chemistry of simple disulfides like **octyl disulfide** provides foundational knowledge for researchers working with more complex biological molecules.



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Caption: **Octyl Disulfide** as a versatile intermediate in chemical synthesis.

PART 4: Safety and Handling Protocols

Scientific integrity demands a commitment to safety. **Octyl disulfide** is classified as a chemical that requires careful handling.

Hazard Identification

According to the Globally Harmonized System (GHS), **octyl disulfide** presents the following primary hazards:

- H315: Causes skin irritation.[5][9]
- H317: May cause an allergic skin reaction.[5][9]

- H319: Causes serious eye irritation.[5][9][13]

Protocol for Safe Handling and Storage

Adherence to the following protocol is mandatory to ensure personal and environmental safety.

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[14]
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[14]
 - Respiratory Protection: Handle in a well-ventilated area or a chemical fume hood to avoid inhaling vapors.
- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.[13]
 - In case of eye contact, immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention if irritation persists.[13][14]
- Storage Requirements:
 - Store in a tightly sealed container in a clean, dry, and cool environment.[3]
 - Keep away from direct sunlight and moisture.[3]
 - Store separately from strong oxidizing agents.

Conclusion

Octyl disulfide is a molecule of significant utility, bridging foundational industrial applications with the nuanced requirements of pharmaceutical and materials science research. Its well-defined physicochemical properties, straightforward synthesis, and the versatile reactivity of its disulfide bond make it a valuable compound for scientific professionals. By adhering to rigorous

analytical validation and stringent safety protocols, researchers can confidently leverage the unique characteristics of **octyl disulfide** to advance their work in drug development, materials science, and beyond.

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